

Physical properties of 3-Bromo-5-phenoxyppyridine (melting point, solubility)

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Compound of Interest

Compound Name: 3-Bromo-5-phenoxyppyridine

Cat. No.: B1290746

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Technical Guide: Physicochemical Properties of 3-Bromo-5-phenoxyppyridine

For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Bromo-5-phenoxyppyridine, a halogenated aromatic ether, serves as a crucial intermediate in the synthesis of complex organic molecules. Its structural features, combining a pyridine ring with bromo and phenoxy substituents, make it a versatile building block in medicinal chemistry and materials science. This technical guide provides a comprehensive overview of the known physical properties of **3-Bromo-5-phenoxyppyridine**, with a focus on its melting point and solubility, to support its application in research and development.

Core Physical Properties

The physical state of **3-Bromo-5-phenoxyppyridine** is consistently reported as a clear oil at ambient temperature, which indicates a melting point below room temperature. While precise, experimentally determined values for the melting point and detailed solubility in a range of solvents are not extensively documented in publicly available literature, the following table summarizes the key physical data gathered from chemical suppliers and patent documentation.

Property	Value	Source(s)
CAS Number	28232-63-5	[1] [2]
Molecular Formula	C ₁₁ H ₈ BrNO	[3]
Molecular Weight	250.09 g/mol	[3]
Physical State	Clear Oil	[4]
Melting Point	Below room temperature (specific value not reported)	Inferred from physical state
Boiling Point	311.6 ± 27.0 °C (Predicted)	
Density	1.476 g/cm ³	[2]
Water Solubility	Soluble (qualitative)	[1]

Solubility Profile

3-Bromo-5-phenoxyypyridine is reported to be soluble in water[\[1\]](#). While quantitative data is not available, its structural characteristics—a polar pyridine core and the presence of an ether linkage—suggest miscibility with a range of organic solvents. For practical applications, solubility is expected in common organic solvents such as:

- Dimethyl Sulfoxide (DMSO)
- Dimethylformamide (DMF)
- Alcohols (e.g., Methanol, Ethanol)
- Chlorinated solvents (e.g., Dichloromethane, Chloroform)
- Ethers (e.g., Diethyl ether, Tetrahydrofuran)
- Aromatic hydrocarbons (e.g., Toluene)

It is crucial for researchers to experimentally determine the solubility in the specific solvent system to be used for their application.

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties of **3-Bromo-5-phenoxyppyridine** are not explicitly available in the cited literature. However, standard methodologies for determining the melting point and solubility of a chemical compound are described below.

Melting Point Determination (for low-melting solids)

Given that **3-Bromo-5-phenoxyppyridine** is an oil at room temperature, its melting point would be determined using a sub-ambient temperature apparatus.

Methodology:

- A small sample of the compound is placed in a capillary tube.
- The capillary tube is placed in a cooling bath (e.g., a mixture of dry ice and acetone or a cryostat).
- The temperature of the bath is slowly increased.
- The temperature at which the solid begins to melt and the temperature at which it becomes completely liquid are recorded as the melting point range.

Solubility Determination

A common method for determining the solubility of a compound in a specific solvent is the isothermal equilibrium method.

Methodology:

- An excess amount of **3-Bromo-5-phenoxyppyridine** is added to a known volume of the solvent in a sealed container.
- The mixture is agitated at a constant temperature for a sufficient period to ensure equilibrium is reached.
- The saturated solution is then filtered to remove the undissolved solute.

- A known volume of the filtrate is taken, and the solvent is evaporated.
- The mass of the remaining solute is measured.
- The solubility is then calculated and expressed in terms of mass per unit volume (e.g., g/L or mg/mL).

Role in Synthesis: An Experimental Workflow

3-Bromo-5-phenoxyypyridine is a key intermediate in the synthesis of more complex molecules, including potential therapeutic agents. For instance, it has been utilized in the preparation of Wnt/β-catenin signaling pathway inhibitors[4]. The following diagram illustrates a generalized experimental workflow for such a synthetic application.



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Caption: Synthetic workflow for a Wnt/β-catenin inhibitor.

This diagram outlines a typical palladium-catalyzed cross-coupling reaction, such as a Suzuki coupling, where **3-Bromo-5-phenoxyppyridine** is reacted with a suitable coupling partner (e.g.,

a boronic acid derivative) to form the carbon-carbon bond necessary for the final product. The crude product is then purified to yield the target inhibitor. This highlights the practical utility of **3-Bromo-5-phenoxyppyridine** in the drug discovery process.

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